

Anwendungshinweise und Protokolle: Analytischer Standard Esbiothrin – Herstellung und Verwendung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest	
Compound Name:	Esbiothrin
Cat. No.:	B166119
Get Quote	

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung: **Esbiothrin** ist ein synthetisches Pyrethroid-Insektizid, das für seine schnelle Knock-Down-Wirkung gegen eine Vielzahl von Haushaltsschädlingen bekannt ist.^[1] Es wirkt als Kontaktgift und zielt auf das Nervensystem von Insekten ab.^[2] Als Isomerengemisch von Allethrin wird **Esbiothrin** häufig in Produkten wie Mückenspulen, Sprays und elektrischen Verdampfern verwendet.^{[3][4][5]} Die genaue Quantifizierung von **Esbiothrin** in diesen Formulierungen sowie in Umwelt- und biologischen Proben ist für die Qualitätskontrolle, die Sicherheitsbewertung und die Einhaltung gesetzlicher Vorschriften unerlässlich.

Die Verwendung eines zertifizierten analytischen Standards ist für die Entwicklung und Validierung genauer und reproduzierbarer Analysemethoden von entscheidender Bedeutung.^[6] Diese Anwendungshinweise beschreiben die ordnungsgemäße Vorbereitung und Verwendung von **Esbiothrin** als analytischem Standard für chromatographische Techniken wie die Gaschromatographie (GC) und die Hochleistungsflüssigkeitschromatographie (HPLC).

Physikalisch-chemische Eigenschaften und quantitative Daten

Die genauen physikalisch-chemischen Eigenschaften sind für die Handhabung und Vorbereitung des Standards entscheidend.

Tabelle 1: Physikalisch-chemische Eigenschaften von **Esbiothrin**

Eigenschaft	Wert	Referenz
CAS-Nummer	584-79-2	[7]
Summenformel	C ₁₉ H ₂₆ O ₃	
Molekulargewicht	302.41 g/mol	
Synonym	(2-Methyl-4-oxo-3-prop-2-enylcyclopent-2-en-1-yl) 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropan-1-carboxylat	[8]
Format	Ordentlich (neat)	
Qualitätsstufe	Analytischer Standard (z.B. PESTANAL®)	[4]

| Toxizität (in vitro) | IC₅₀ auf HepG2-Zellen: 54.32 µM [9] |

Tabelle 2: Analytische Nachweisgrenzen für Pyrethroide (Beispiele)

Matrix	Analysemethode	Nachweisgrenze (MDL)	Referenz
Wasser	GC/MS	2.0 - 6.0 ng/L	[10]
Wasser	GC/MS/MS	0.5 - 1.0 ng/L	[10]
Sediment	GC/ECD	0.5 - 4 ng/g (Trockengewicht)	[11]

| Gewebe | GC/ECD | 1 - 3 ng/g (Frischgewicht) [11] |

Wirkmechanismus

Esbiothrin gehört wie andere Typ-I-Pyrethroide zu den Axon-Giften.[8] Sein primäres Ziel im Insektenkörper sind die spannungsgesteuerten Natriumkanäle entlang der

Nervenzellmembranen.[2][12][13] Durch die Bindung an diese Kanäle verlangsamt **Esbiothrin** deren Schließkinetik.[3][12] Dies führt zu einem verlängerten Einstrom von Natriumionen in das Neuron, was wiederholte und unkontrollierte Nervenimpulse zur Folge hat.[13] Dieser Zustand der Hyperexzitabilität führt schließlich zu Lähmungen und zum Tod des Insekts.[2][3]



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Wirkmechanismus von **Esbiothrin** auf neuronale Natriumkanäle.

Experimentelle Protokolle

Die folgenden Protokolle beschreiben die Herstellung von Standardlösungen und deren Anwendung in analytischen Methoden. Es ist unerlässlich, bei allen Schritten persönliche Schutzausrüstung (PSA) wie Schutzbrillen, Handschuhe und Laborkittel zu tragen.

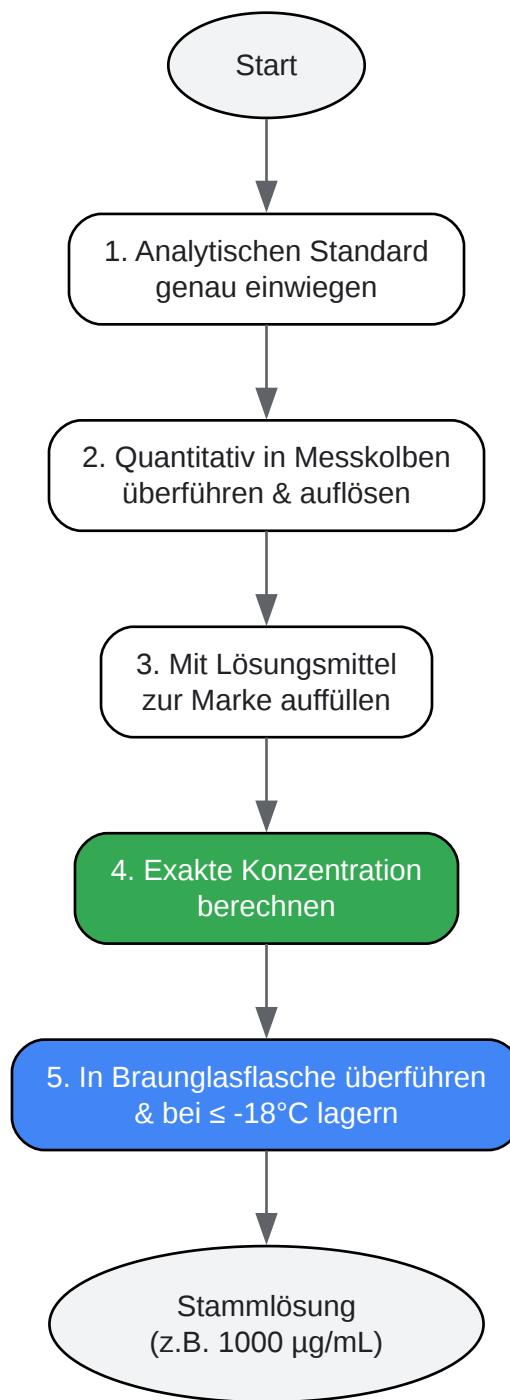
Dieses Protokoll beschreibt die Herstellung einer konzentrierten Stammlösung aus einem reinen analytischen Standard.

Materialien:

- **Esbiothrin**, analytischer Standard (neat)
- Lösungsmittel von hoher Reinheit (z. B. Acetonitril oder Methanol, HPLC- oder Rückstandsanalytik-Qualität)[14][15]
- Analysenwaage (Genauigkeit ± 0.01 mg)
- Messkolben aus Glas, Klasse A (z. B. 10 mL)
- Glaspipetten oder -spritzen
- Braunglasfläschchen mit teflonbeschichteten Kappen zur Lagerung

Vorgehensweise:

- Tarieren: Stellen Sie ein sauberes, trockenes Wägegefäß auf die Analysenwaage und tarieren Sie es.
- Einwaage: Wiegen Sie ca. 10 mg des **Esbiothrin**-Standards genau in das Wägegefäß ein. Notieren Sie das exakte Gewicht.
- Überführen: Überführen Sie den abgewogenen Standard quantitativ in einen 10-mL-Messkolben. Spülen Sie das Wägegefäß mehrmals mit kleinen Mengen des gewählten Lösungsmittels, um sicherzustellen, dass der gesamte Standard übertragen wird.
- Auflösen: Füllen Sie den Messkolben etwa zur Hälfte mit dem Lösungsmittel und schwenken Sie ihn vorsichtig, bis sich der Standard vollständig aufgelöst hat. Eine kurze Behandlung im Ultraschallbad kann die Auflösung unterstützen.[15][16]
- Auffüllen: Füllen Sie den Messkolben mit dem Lösungsmittel genau bis zur Kalibriermarke auf. Verschließen Sie den Kolben und mischen Sie die Lösung durch mehrmaliges Umkehren gründlich.
- Konzentration berechnen: Berechnen Sie die exakte Konzentration der Stammlösung in µg/mL unter Verwendung des genauen Einwaagegewichts.
 - Formel: Konzentration (µg/mL) = (Eingewogene Masse [mg] / Volumen des Messkolbens [mL]) * 1000
- Lagerung: Überführen Sie die Stammlösung in ein beschriftetes Braunglasfläschchen. Lagern Sie die Lösung bei ≤ -18°C, um den Abbau zu minimieren.[14] Die Haltbarkeit sollte gemäß den Empfehlungen des Herstellers oder internen Stabilitätsstudien festgelegt werden.[14][15]



[Click to download full resolution via product page](#)

Abbildung 2: Arbeitsablauf zur Herstellung einer analytischen Stammlösung.

Arbeitsstandards werden durch serielle Verdünnung der Stammlösung hergestellt und zur Erstellung einer Kalibrierkurve verwendet.

Vorgehensweise:

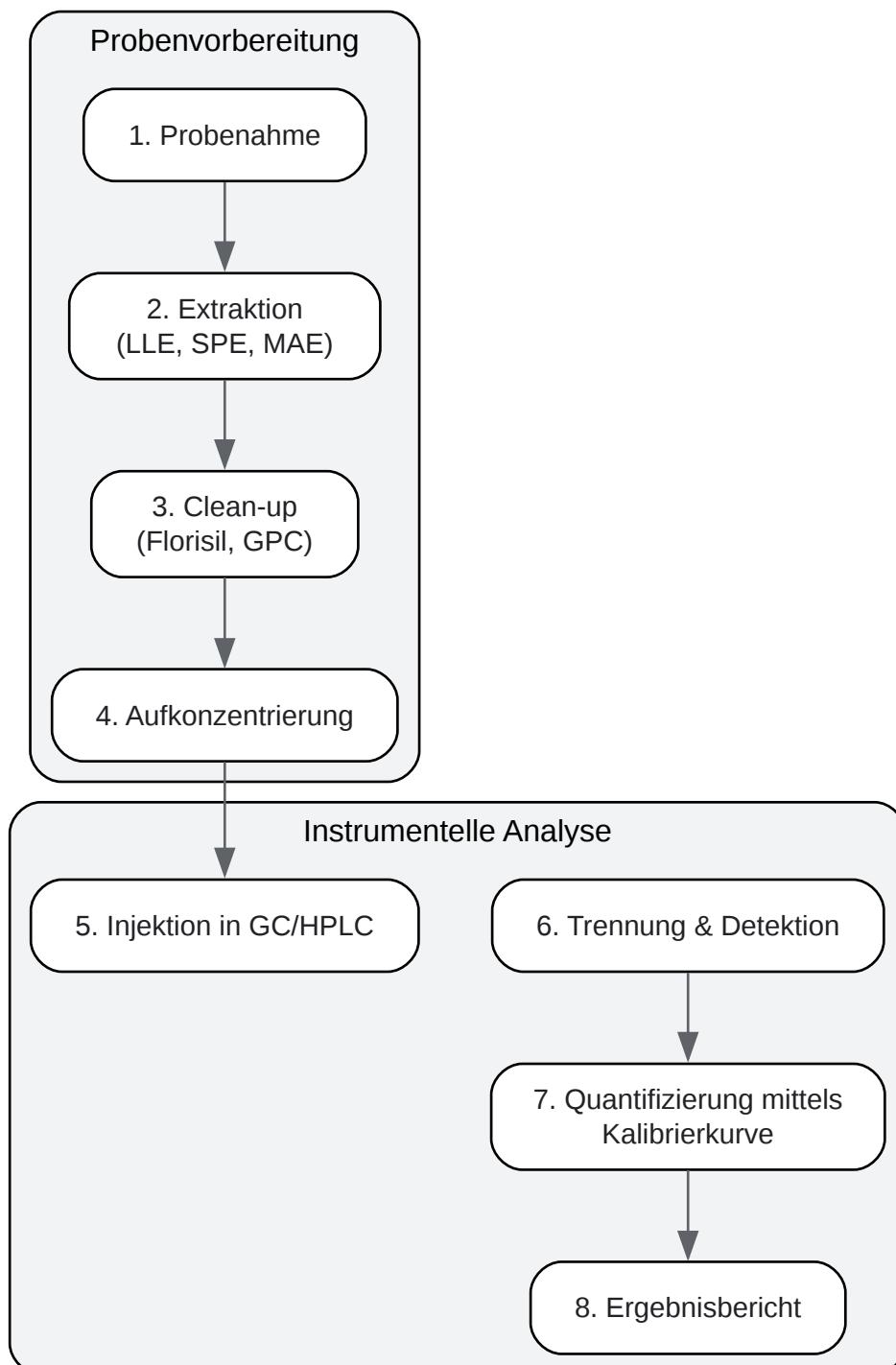
- Zwischenverdünnung: Bereiten Sie eine Zwischenverdünnung vor (z. B. 10 µg/mL), indem Sie ein geeignetes Aliquot der Stammlösung (z. B. 100 µL der 1000 µg/mL Stammlösung) in einen 10-mL-Messkolben geben und mit dem Lösungsmittel auffüllen.
- Serielle Verdünnung: Stellen Sie aus der Zwischenverdünnung eine Reihe von Kalibrierstandards her. Für eine Kalibrierkurve im Bereich von 0.1 bis 1.0 µg/mL pipettieren Sie beispielsweise 100, 250, 500, 750 und 1000 µL der 10 µg/mL Zwischenverdünnung in separate 10-mL-Messkolben und füllen diese jeweils bis zur Marke auf.
- Kalibrierung: Analysieren Sie diese Standards von der niedrigsten zur höchsten Konzentration, um die Linearität des Instruments zu überprüfen und eine Kalibrierkurve zu erstellen.[16] Eine Mehrpunktikalibrierung mit mindestens 3-5 Konzentrationen wird empfohlen.[15]

Die Extraktion und Reinigung von **Esbiothrin** aus komplexen Matrices ist entscheidend für eine genaue Quantifizierung. Die Methoden variieren je nach Matrix (z. B. Wasser, Sediment, Formulierung).[10][11]

Allgemeiner Arbeitsablauf:

- Probenahme: Sammeln Sie eine repräsentative Probe.
- Extraktion: Extrahieren Sie die Analyten aus der Matrix.
 - Flüssig-Flüssig-Extraktion (LLE): Für wässrige Proben.[11]
 - Festphasenextraktion (SPE): Für wässrige Proben, bietet Konzentration und Reinigung.[10][17]
 - Mikrowellen-assistierte Extraktion (MAE): Für feste Proben wie Sediment.[10]
- Reinigung (Clean-up): Entfernen Sie störende Matrixkomponenten. Dies kann durch SPE-Kartuschen (z. B. Florisil) oder Gel-Permeations-Chromatographie (GPC) erfolgen.[11]

- Konzentration: Das Extrakt wird typischerweise unter einem sanften Stickstoffstrom auf ein kleines, definiertes Volumen eingeengt.[10]
- Analyse: Das aufbereitete Extrakt wird mittels GC oder HPLC analysiert.[17]



[Click to download full resolution via product page](#)

Abbildung 3: Allgemeiner Arbeitsablauf für die Analyse von **Esbiothrin** in Proben.

Esbiothrin kann sowohl mit GC als auch mit HPLC analysiert werden.

Beispielmethode Gaschromatographie (GC):

- Anwendung: Besonders geeignet zur Bestimmung von **Esbiothrin** in Mückenspulen.[4]
- Injektor: Split/Splitless, 250°C
- Säule: Kapillarsäule mit mittlerer Polarität (z. B. DB-5ms, 30 m x 0.25 mm x 0.25 µm)
- Trägergas: Helium
- Ofenprogramm: z. B. 150°C (1 min halten), dann mit 10°C/min auf 280°C (5 min halten)
- Detektor: Massenspektrometer (MS) im Selected Ion Monitoring (SIM) Modus oder Elektroneneinfangdetektor (ECD).[11][17] GC-MS bietet eine höhere Selektivität.[18]

Beispielmethode Hochleistungsflüssigkeitschromatographie (HPLC):

- Anwendung: Geeignet für Formulierungen und andere Matrices.[16][17]
- Säule: C18-Umkehrphasensäule (z. B. 150 mm x 4.6 mm, 5 µm)
- Mobile Phase: Isokratischer oder Gradienten-Modus mit einem Gemisch aus Acetonitril und Wasser.[16]
- Flussrate: 1.0 mL/min
- Detektor: UV- oder Diodenarray-Detektor (DAD) bei einer geeigneten Wellenlänge (z. B. 225 nm).
- Injektionsvolumen: 10 µL

Regulatorischer Kontext und Sicherheit

Bei der Handhabung von **Esbiothrin** sind die Sicherheitsdatenblätter zu beachten. Es ist als gesundheitsschädlich beim Einatmen und Verschlucken sowie als sehr giftig für

Wasserorganismen mit langfristiger Wirkung eingestuft. In der Europäischen Union wurde die Genehmigung für **Esbiothrin** als Wirkstoff in Biozidprodukten der Produktart 18 (Insektizide, Akarizide) aufgrund von inakzeptablen Risiken für die menschliche Gesundheit nicht erteilt.[19] [20] Seit Januar 2022 dürfen entsprechende Produkte nicht mehr auf dem EU-Markt bereitgestellt werden.[19] Forscher sollten sich der lokalen Vorschriften und des regulatorischen Status des Wirkstoffs bewusst sein.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparison of the synthetic pyrethroids Esbiothrin and Bioresmethrin with Scourge and Cythion against adult mosquitoes in a laboratory wind tunnel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. News - The Safety of Esbiothrin: Examining Its Functions, Side Effects, and Impact as an Insecticide [sentonpharm.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. scientificlabs.ie [scientificlabs.ie]
- 5. The effectiveness of mosquito coils containing esbiothrin under laboratory and field conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. unipub.uni-graz.at [unipub.uni-graz.at]
- 7. Es-生物烯丙菊酯 PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 8. Esbiothrin | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompas.com]
- 9. researchgate.net [researchgate.net]
- 10. pubs.usgs.gov [pubs.usgs.gov]
- 11. Extraction and analysis methods for the determination of pyrethroid insecticides in surface water, sediments and biological tissues at environmentally relevant concentrations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Bioallethrin | C19H26O3 | CID 15558638 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 13. archives.equiterre.org [archives.equiterre.org]
- 14. eurl-pesticides.eu [eurl-pesticides.eu]
- 15. mit-sicherheit-haltbar.de [mit-sicherheit-haltbar.de]
- 16. mit-sicherheit-haltbar.de [mit-sicherheit-haltbar.de]
- 17. atsdr.cdc.gov [atsdr.cdc.gov]
- 18. caltestlabs.com [caltestlabs.com]
- 19. Nichtgenehmigung von Esbiothrin als Wirkstoff in Biozidprodukten der Produktart 18 - Simmchem [simmchem.com]
- 20. Helpdesk - Meldungen - Nicht-Genehmigung des Wirkstoffs Esbiothrin - Bundesanstalt für Arbeitsschutz und Arbeitsmedizin [reach-clp-biozid-helpdesk.de]
- To cite this document: BenchChem. [Anwendungshinweise und Protokolle: Analytischer Standard Esbiothrin – Herstellung und Verwendung]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166119#esbiothrin-analytical-standard-preparation-and-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

